

Monobutyl Phosphate-d9 (CAS: 156213-20-6): A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Monobutyl phosphate-d9**

Cat. No.: **B13847501**

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An in-depth technical guide for researchers, scientists, and drug development professionals on the properties, synthesis, and applications of **Monobutyl phosphate-d9**.

Monobutyl phosphate-d9 is the deuterated form of monobutyl phosphate, a molecule of significant interest in analytical chemistry, toxicology, and industrial process monitoring. This stable isotope-labeled compound serves as an invaluable internal standard for the accurate quantification of its non-deuterated counterpart in various matrices. This guide provides a comprehensive overview of **Monobutyl phosphate-d9**, including its chemical and physical properties, a detailed synthesis protocol, and its primary application in analytical methodologies.

Core Properties and Data

Monobutyl phosphate-d9 is a stable, isotopically labeled version of monobutyl phosphate, where nine hydrogen atoms on the butyl group have been replaced with deuterium. This isotopic substitution results in a mass shift that allows it to be distinguished from the endogenous or target analyte by mass spectrometry, while maintaining nearly identical chemical and physical properties. This characteristic is crucial for its role as an internal standard, as it co-elutes with the analyte during chromatography and experiences similar ionization effects, thereby correcting for matrix effects and variations in sample processing.

Physicochemical Properties

A summary of the key physicochemical properties of **Monobutyl phosphate-d9** is presented in Table 1. These properties are essential for developing analytical methods, understanding its behavior in different solvents, and ensuring proper storage and handling.

Property	Value	Reference
CAS Number	156213-20-6	[1]
Molecular Formula	C ₄ H ₂ D ₉ O ₄ P	[1]
Molecular Weight	163.16 g/mol	[1]
IUPAC Name	1,1,2,2,3,3,4,4,4- nonadeuteriobutyl dihydrogen phosphate	[1]
Appearance	Pale Yellow Oil	
Purity	>98%	
Storage Conditions	2-8°C or -20°C, under inert atmosphere, hygroscopic	
Solubility	Soluble in water and various organic solvents. [2]	
XLogP3-AA	-0.3	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	4	[1]
Exact Mass	163.09598654 Da	[1]

Synthesis of Monobutyl Phosphate-d9

The synthesis of deuterated monobutyl phosphate can be achieved through the reaction of deuterated butanol with a phosphorylating agent. A general method involves the use of

phosphorus oxychloride in the presence of a base. The following protocol is adapted from established phosphorylation procedures.

Experimental Protocol: Synthesis

Materials:

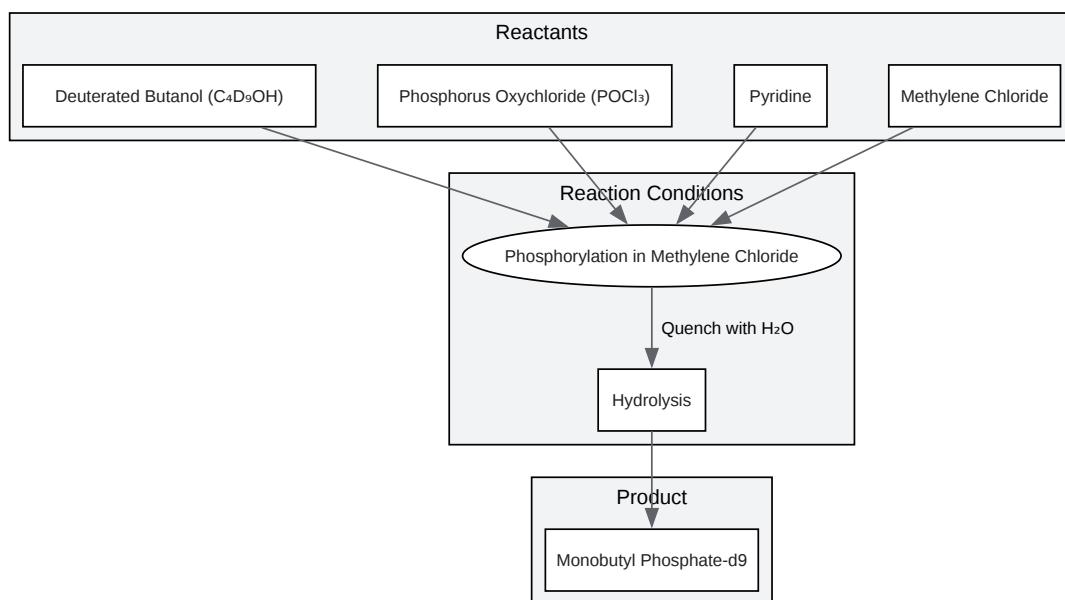
- Deuterated butanol (C_4D_9OH)
- Phosphorus oxychloride ($POCl_3$)
- Pyridine
- Methylene chloride (CH_2Cl_2)
- Water (H_2O)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve deuterated butanol and pyridine in methylene chloride.
- Cool the reaction mixture in an ice bath.
- Slowly add phosphorus oxychloride to the cooled solution with constant stirring.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours.
- Carefully quench the reaction by the slow addition of water.
- The deuterated monobutyl phosphoric acid can be extracted from the aqueous phase.
- The final product should be purified using appropriate techniques, such as column chromatography.

Note: This is a generalized procedure and may require optimization for specific laboratory conditions and desired purity levels.

Synthesis of Monobutyl Phosphate-d9

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Synthesis workflow for **Monobutyl Phosphate-d9**.

Application as an Internal Standard in Analytical Chemistry

The primary application of **Monobutyl phosphate-d9** is as an internal standard for the quantification of monobutyl phosphate in various analytical methods, most notably in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS). Monobutyl phosphate is a known degradation product of tributyl phosphate (TBP), a

widely used industrial chemical in applications such as nuclear fuel reprocessing and as a flame retardant and plasticizer.^[3] Therefore, monitoring monobutyl phosphate levels is crucial for environmental and toxicological studies.

Experimental Protocol: Quantification of Monobutyl Phosphate using LC-MS/MS

This protocol outlines a general procedure for the quantification of monobutyl phosphate in a biological matrix (e.g., urine or plasma) using **Monobutyl phosphate-d9** as an internal standard.

1. Sample Preparation:

- To a 100 μ L aliquot of the biological sample, add a known amount of **Monobutyl phosphate-d9** internal standard solution.
- Perform a protein precipitation step by adding a solvent such as acetonitrile.
- Vortex the mixture and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the dried residue in a suitable mobile phase for LC-MS/MS analysis.

2. LC-MS/MS Analysis:

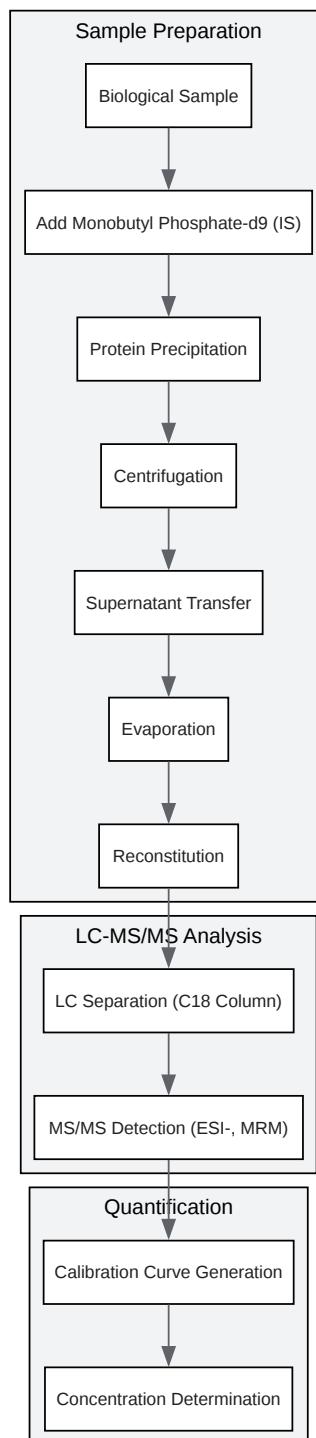
- Liquid Chromatography (LC):
 - Column: A C18 reverse-phase column is typically suitable.
 - Mobile Phase: A gradient of water and an organic solvent (e.g., acetonitrile or methanol) with a modifier like formic acid to improve ionization.
 - Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.5 mL/min.
 - Injection Volume: 5-10 μ L.

- Mass Spectrometry (MS):
 - Ionization Mode: Electrospray ionization (ESI) in negative ion mode is often preferred for phosphates.[\[4\]](#)
 - Detection: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. The transitions to monitor would be:
 - Monobutyl phosphate: Precursor ion (m/z) -> Product ion (m/z)
 - **Monobutyl phosphate-d9**: Precursor ion (m/z) -> Product ion (m/z)
 - The specific m/z values for the precursor and product ions would need to be determined and optimized for the specific instrument being used.

3. Quantification:

- A calibration curve is generated by analyzing a series of standards containing known concentrations of monobutyl phosphate and a fixed concentration of **Monobutyl phosphate-d9**.
- The peak area ratio of the analyte to the internal standard is plotted against the analyte concentration.
- The concentration of monobutyl phosphate in the unknown samples is then determined from this calibration curve.

Analytical Workflow for Monobutyl Phosphate Quantification

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LC-MS/MS analytical workflow.

Metabolism and Toxicology of Monobutyl Phosphate

Monobutyl phosphate is a metabolite of tributyl phosphate (TBP).^[5] In experimental animals, TBP is metabolized in the liver and kidneys, leading to the formation of dibutyl hydrogen phosphate and monobutyl hydrogen phosphate, which are then excreted, primarily in the urine. ^[5] Studies on the toxicity of monobutyl phosphate indicate low acute toxicity following oral exposure in rats.^[6] However, as an organophosphate ester, careful handling and assessment of potential long-term exposure effects are warranted. The use of **Monobutyl phosphate-d9** in toxicological and metabolism studies allows for precise tracking and quantification of TBP's metabolic fate.

Conclusion

Monobutyl phosphate-d9 is an essential tool for researchers and scientists in fields requiring the accurate measurement of monobutyl phosphate. Its role as an internal standard in advanced analytical techniques like LC-MS/MS is critical for obtaining reliable quantitative data in complex matrices. This guide has provided a foundational understanding of its properties, synthesis, and a practical overview of its application, empowering professionals in drug development, environmental science, and toxicology to utilize this valuable labeled compound in their research endeavors.

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